

Unable to Identify Compound "AS-183" in Publicly Available Scientific Literature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AS-183

Cat. No.: B1667630

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A comprehensive search of scientific databases and public information has not yielded any identifiable drug candidate or research compound with the designation "**AS-183**."

Consequently, the creation of an in-depth technical guide or whitepaper on its in vitro and in vivo studies, as requested, cannot be fulfilled at this time.

The search for "**AS-183**" across various scientific and drug development-related queries did not retrieve any specific therapeutic agent with this identifier. The search results did, however, return several unrelated references containing the number "183," including:

- **Dyes and Pigments:** "Acid Red 183" and "Pigment Yellow 183" were identified, which are chemical colorants and not pharmaceutical compounds.
- **A Similarly Named Natural Product:** An antiviral protein designated RC-183, isolated from the mushroom *Rozites caperata*, was found. This is a distinct identifier and, while it has undergone some in vitro and in vivo investigation, it is not synonymous with "**AS-183**."^{[1][2]}
- **Meeting and Publication Identifiers:** The number "183" appeared in the context of meeting titles (e.g., "183rd Meeting of the Vaccines and Related Biological Products Advisory Committee") and journal issue numbers.^{[3][4]}
- **Grant and Program Numbers:** Certain government grant and program announcements included "183" in their identifiers, such as "PAR-25-183" and "PAR-21-183."^{[5][6]}

- Incidental Mentions: The number was also found incidentally in scientific literature, for example, referring to the number of patients in a clinical trial.[7][8]

It is possible that "**AS-183**" represents an internal compound code not yet disclosed in public forums, a new compound with research that has not been published, or a typographical error.

Without a verifiable and specific compound to research, it is not possible to provide the requested quantitative data tables, detailed experimental protocols, or diagrams of signaling pathways. We recommend verifying the compound identifier and, should a correct or alternative designation be available, a new search can be initiated.

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References

- 1. Isolation and partial characterization of an antiviral, RC-183, from the edible mushroom *Rozites caperata* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. | BioWorld [bioworld.com]
- 3. Issue 183 | www.ase.org.uk [ase.org.uk]
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- 5. PAR-25-183: Early Stage Testing of Pharmacologic or Neuromodulatory Device-based Interventions for the Treatment of Mental Disorders (R33- Clinical Trial Required) [grants.nih.gov]
- 6. Expired PAR-21-183: Developing Digital Therapeutics for Substance Use Disorders (UG3/UH3 Clinical Trial optional) [grants.nih.gov]
- 7. mdpi.com [mdpi.com]
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